

# n-Nitrosomorpholine-d8 CAS number and molecular weight

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## Compound of Interest

Compound Name: *n*-Nitrosomorpholine-d8

Cat. No.: B577390

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## In-Depth Technical Guide: n-Nitrosomorpholine-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **n-Nitrosomorpholine-d8** (NMOR-d8), a deuterated analogue of the carcinogenic compound n-Nitrosomorpholine (NMOR). This guide is intended for professionals in research, safety testing, and pharmaceutical development who require a reliable internal standard for the quantification of NMOR.

### Core Compound Details

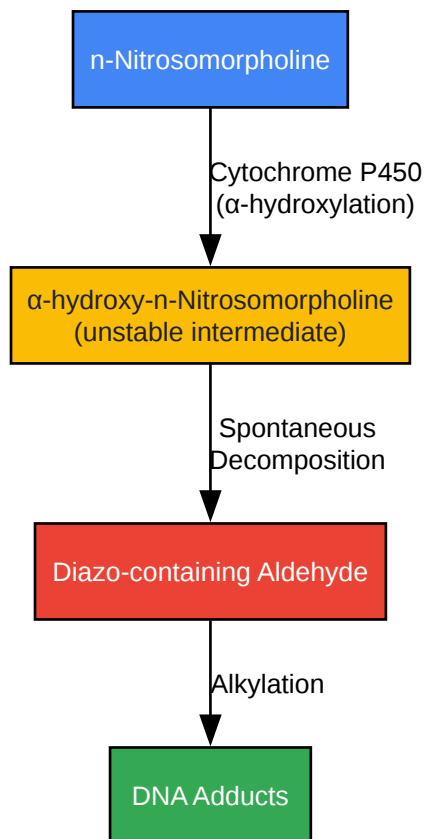
**n-Nitrosomorpholine-d8** is a stable, isotopically labeled form of n-Nitrosomorpholine, a potent animal carcinogen.<sup>[1][2]</sup> Due to its chemical and physical similarity to the unlabeled compound, NMOR-d8 is an ideal internal standard for analytical methods, particularly mass spectrometry-based techniques. Its use allows for accurate quantification by correcting for variations in sample preparation and instrument response.<sup>[3]</sup>

Property	Value	Source
CAS Number	1219805-76-1	[4]
Molecular Formula	C <sub>4</sub> D <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	124.17 g/mol	[2][4]
Appearance	Colorless to light yellow liquid	[2]
Synonyms	4-Nitrosomorpholine- 2,2,3,3,5,5,6,6-d <sub>8</sub> , 2,2,3,3,5,5,6,6-octadeuterio-4- nitrosomorpholine	[4]

## Metabolic Activation of n-Nitrosomorpholine

The carcinogenicity of n-Nitrosomorpholine is attributed to its metabolic activation. The primary pathway for this activation is  $\alpha$ -hydroxylation, a reaction catalyzed by cytochrome P450 enzymes in the liver.[1][5][6] This process is a critical step in the formation of DNA-damaging intermediates. The use of deuterated NMOR has been instrumental in studying these metabolic pathways. Research has shown that deuterium substitution at the  $\alpha$ -positions of NMOR leads to a decrease in the extent of  $\alpha$ -hydroxylation, which correlates with reduced carcinogenicity.[5]

## Metabolic Activation Pathway of n-Nitrosomorpholine



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Caption: Metabolic activation of n-Nitrosomorpholine via  $\alpha$ -hydroxylation.

## Experimental Protocols

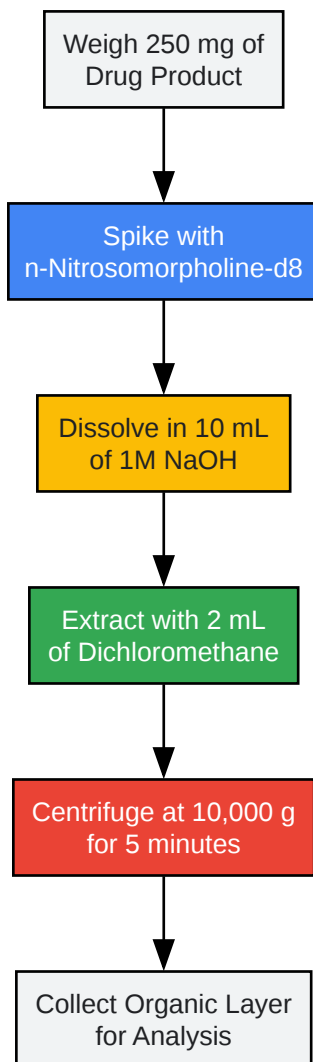
**n-Nitrosomorpholine-d8** is primarily used as an internal standard in analytical methods for the detection and quantification of NMOR in various matrices, including pharmaceutical products, food, and environmental samples. Below are representative protocols for sample preparation and analysis using GC-MS/MS and HPLC-MS/MS.

## Sample Preparation for Pharmaceutical Drug Products

This protocol outlines a general procedure for the extraction of nitrosamines from a solid drug product.

- **Sample Weighing:** Accurately weigh 250 mg of the homogenized drug product into a centrifuge tube.
- **Internal Standard Spiking:** Spike the sample with a known amount of **n-Nitrosomorpholine-d8** solution.
- **Dissolution:** Add 10 mL of a suitable solvent (e.g., 1M NaOH solution) and vortex for at least 5 minutes to dissolve the sample.<sup>[7]</sup>
- **Liquid-Liquid Extraction:** Add 2.0 mL of dichloromethane, vortex, and shake for a minimum of 5 minutes.<sup>[7]</sup>
- **Phase Separation:** Centrifuge the mixture at approximately 10,000 g for 5 minutes to separate the aqueous and organic layers.<sup>[7]</sup>
- **Sample Collection:** Carefully transfer the lower organic phase (dichloromethane) to a clean vial for analysis.

## Sample Preparation Workflow for NMOR Analysis



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